

An In-depth Technical Guide to N-Ethyl-2-pentanamine hydrochloride

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Compound of Interest

Compound Name: *N-Ethyl-2-pentanamine hydrochloride*

Cat. No.: *B1652794*

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CAS Number: 1609396-49-7

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for research and informational purposes only. **N-Ethyl-2-pentanamine hydrochloride** is for laboratory use and is not intended for human or veterinary use.^[1] Always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this compound.

Introduction

N-Ethyl-2-pentanamine hydrochloride is a secondary amine of interest in organic and medicinal chemistry. Its structure, featuring both an ethyl and a pentyl group attached to a nitrogen atom, provides specific steric and electronic properties that make it a useful building block in synthetic chemistry.^[1] The hydrochloride salt form enhances its stability and solubility in polar solvents, which is an advantage for various laboratory applications.^[1] This guide provides a summary of its chemical properties, synthesis, and analytical methods, based on available data and established chemical principles.

Chemical and Physical Properties

N-Ethyl-2-pentanamine hydrochloride is a solid at room temperature. While detailed experimental data on its physical properties are limited in publicly accessible literature, its

fundamental characteristics have been reported by various chemical suppliers.

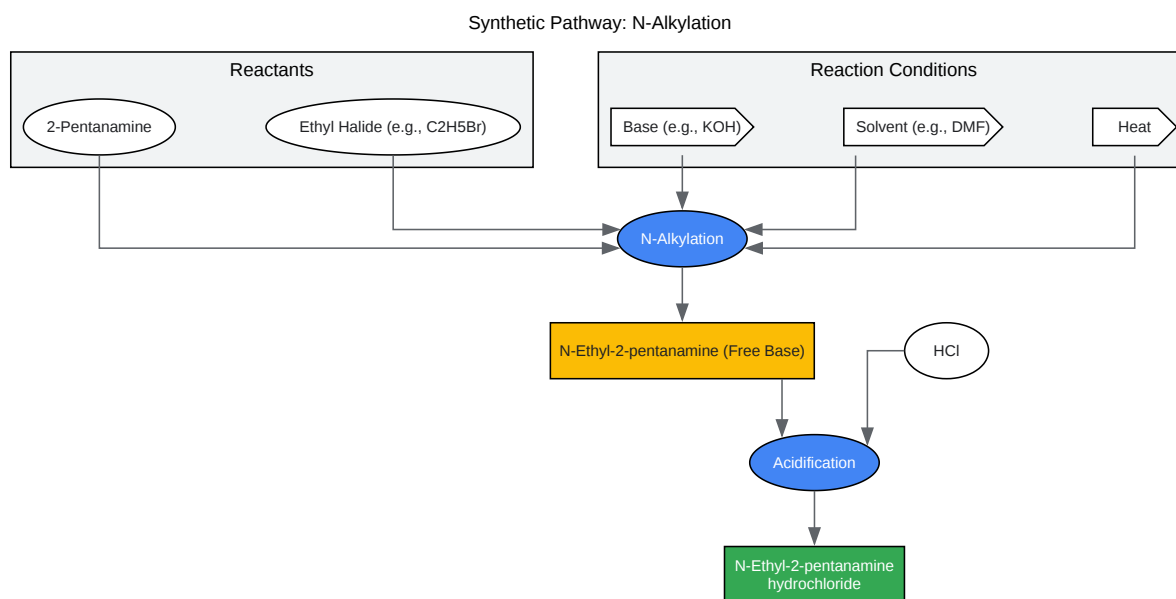
Property	Value	Source
CAS Number	1609396-49-7	[1][2]
Molecular Formula	C ₇ H ₁₈ ClN	[2]
Molecular Weight	151.68 g/mol	[1][2]
IUPAC Name	N-ethyl-N-(1-methylbutyl)amine hydrochloride	
Synonyms	2-Pentanamine, N-ethyl-, hydrochloride (1:1)	[2]
InChI Key	MIEQCDONVQYIBK-UHFFFAOYSA-N	[1]
Canonical SMILES	CCCC(C)NCC.Cl	[2]
Physical Form	Solid	
Purity	Typically ≥95%	

Synthesis of N-Ethyl-2-pentanamine hydrochloride

The synthesis of **N-Ethyl-2-pentanamine hydrochloride** can be achieved through several standard organic chemistry transformations. The two primary routes are the N-alkylation of a primary amine and the reductive amination of a ketone.

Synthesis via N-Alkylation

This method involves the direct alkylation of 2-pentanamine with an ethylating agent, such as an ethyl halide. The resulting secondary amine is then converted to its hydrochloride salt. A challenge with this method is the potential for over-alkylation to form a tertiary amine.



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Caption: Synthetic pathway via N-alkylation.

Representative Experimental Protocol for N-Alkylation:

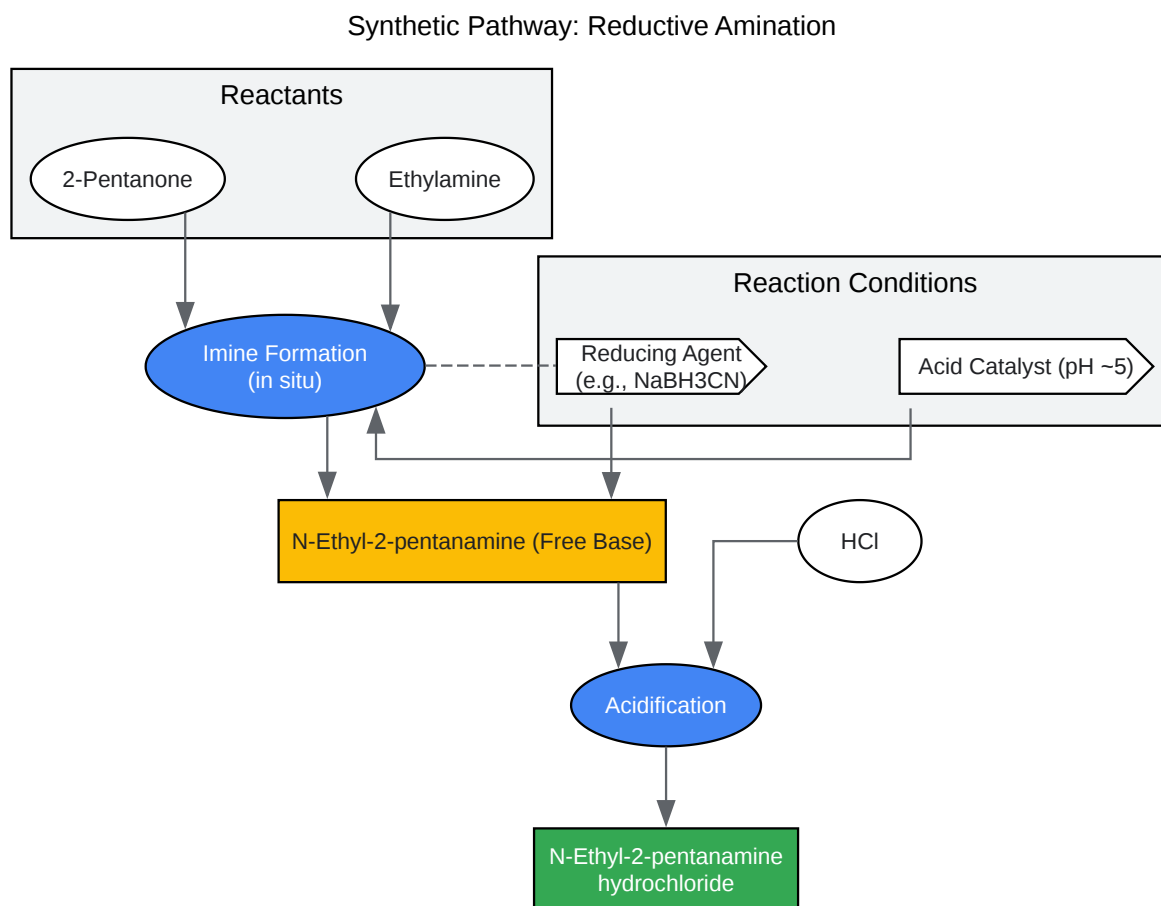
- **Reaction Setup:** To a solution of 2-pentanamine (1.0 eq) in a suitable solvent such as dimethylformamide (DMF) or toluene, add a base, for example, powdered potassium hydroxide (1.2 eq).
- **Addition of Alkylating Agent:** Slowly add an ethyl halide like ethyl bromide (1.1 eq) to the reaction mixture.
- **Reaction:** Heat the mixture to facilitate the nucleophilic substitution reaction. Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or

Gas Chromatography-Mass Spectrometry (GC-MS).

- **Workup:** After completion, cool the reaction mixture to room temperature. Filter off any inorganic salts. The organic phase can be washed with water and brine, then dried over an anhydrous salt (e.g., Na_2SO_4).
- **Purification of Free Base:** Remove the solvent under reduced pressure. The crude N-Ethyl-2-pentanamine may require purification by column chromatography to remove any unreacted starting material and over-alkylated byproducts.
- **Salt Formation:** Dissolve the purified free base in a suitable solvent like diethyl ether or ethyl acetate. Add a solution of hydrochloric acid (e.g., 2M in diethyl ether) dropwise with stirring until precipitation is complete.
- **Isolation:** Collect the precipitated **N-Ethyl-2-pentanamine hydrochloride** by filtration, wash with cold solvent, and dry under vacuum.

Synthesis via Reductive Amination

Reductive amination is a versatile method for forming amines.^[3] It involves the reaction of a ketone (2-pentanone) with ethylamine to form an intermediate imine, which is then reduced in situ to the desired secondary amine. This can often be performed as a one-pot reaction.



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Caption: Synthetic pathway via reductive amination.

Representative Experimental Protocol for Reductive Amination:

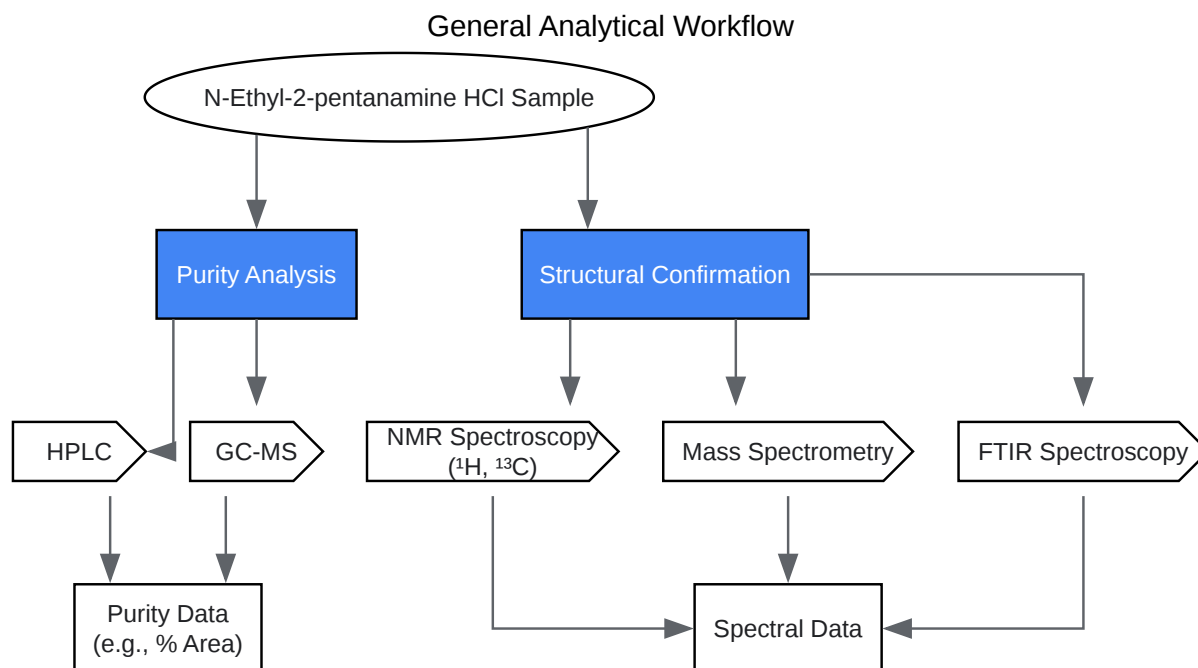
- **Reaction Setup:** In a reaction vessel, dissolve 2-pentanone (1.0 eq) and ethylamine (1.1 eq) in a suitable solvent such as methanol or dichloromethane.
- **pH Adjustment:** Adjust the pH of the mixture to be weakly acidic (around pH 5) using a mild acid like acetic acid. This condition favors the formation of the imine intermediate.
- **Reduction:** Add a mild reducing agent, such as sodium cyanoborohydride (NaBH₃CN) or sodium triacetoxyborohydride (NaBH(OAc)₃) (1.2 eq), portion-wise to the reaction mixture.

These reagents selectively reduce the imine in the presence of the ketone.

- **Reaction:** Stir the reaction at room temperature until the starting materials are consumed, as monitored by TLC or GC-MS.
- **Workup and Purification:** Quench the reaction by adding a basic aqueous solution (e.g., NaOH solution). Extract the aqueous layer with an organic solvent. The combined organic layers are then washed, dried, and the solvent is evaporated. The crude product can be purified by column chromatography.
- **Salt Formation and Isolation:** Follow steps 6 and 7 as described in the N-alkylation protocol to obtain the hydrochloride salt.

Analytical Methods

The purity and identity of **N-Ethyl-2-pentanamine hydrochloride** can be assessed using standard analytical techniques.



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Caption: General analytical workflow for characterization.

High-Performance Liquid Chromatography (HPLC)

HPLC is a key technique for assessing the purity of **N-Ethyl-2-pentanamine hydrochloride**.^[4] Since aliphatic amines lack a strong chromophore, derivatization or the use of specific detectors is often necessary.

Representative HPLC Method:

- Column: A C18 or a mixed-mode column like Primesep A could be suitable.^[4]
- Mobile Phase: A gradient of acetonitrile and water with an additive like trifluoroacetic acid (TFA) or formic acid to ensure good peak shape for the amine.
- Detection:
 - UV Detection: After derivatization with a UV-active agent (e.g., dansyl chloride).
 - Evaporative Light Scattering Detector (ELSD): Suitable for non-chromophoric compounds.^[4]
 - Mass Spectrometry (LC-MS): Provides both separation and mass information for identification of the main component and any impurities.
- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another powerful tool for purity assessment and identification. The hydrochloride salt would typically be analyzed as its more volatile free base.

Representative GC-MS Method:

- Sample Preparation: The sample can be dissolved in a solvent and neutralized with a base, or the free base can be extracted into an organic solvent.
- Column: A standard non-polar or mid-polar capillary column (e.g., DB-5ms).
- Carrier Gas: Helium.

- **Temperature Program:** A temperature gradient starting from a low temperature (e.g., 50 °C) and ramping up to a higher temperature (e.g., 250 °C) to elute the compound.
- **Detection:** Mass spectrometry to identify the compound based on its mass spectrum and fragmentation pattern.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the chemical structure. ^1H and ^{13}C NMR would provide detailed information about the arrangement of atoms in the molecule.

- ^1H NMR: Would show distinct signals for the protons on the ethyl and pentyl groups, with characteristic chemical shifts and splitting patterns.
- ^{13}C NMR: Would show the expected number of carbon signals corresponding to the unique carbon atoms in the structure.

Biological Activity and Applications

As a secondary amine, **N-Ethyl-2-pentanamine hydrochloride** serves as a versatile intermediate in organic synthesis.^[4] Its structure is suitable for further functionalization to create more complex molecules.^[4]

While direct therapeutic applications for this specific compound are not widely reported, it is noted that derivatives of N-Ethyl-2-pentanamine have been explored for potential anti-inflammatory or analgesic properties.^[4] This suggests its utility as a scaffold or building block in drug discovery pipelines for constructing molecular frameworks that may target various biological pathways.^[4]

Safety and Handling

Detailed toxicological data for **N-Ethyl-2-pentanamine hydrochloride** is not readily available. However, as an amine hydrochloride, it may pose hazards such as skin and eye irritation or respiratory tract irritation. It is imperative to:

- Always consult the Safety Data Sheet (SDS) provided by the supplier before use.
- Handle the compound in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and direct contact with skin and eyes.

This technical guide provides a consolidated overview of **N-Ethyl-2-pentanamine hydrochloride** based on available information. For researchers and scientists, this compound represents a useful building block for further chemical exploration. Due to the limited publicly available data, any experimental work should be preceded by a thorough literature search for any new information and a comprehensive risk assessment.

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